

Benzal Diacetate in Flavor and Fragrance Chemistry: Application Notes and Protocols

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Compound of Interest

Compound Name: *Benzal diacetate*

Cat. No.: *B1266101*

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Introduction

Benzal diacetate, also known as benzylidene diacetate (CAS No. 581-55-5), is an organic compound with applications in organic synthesis and the flavor and fragrance industry.^[1] Its pleasant aroma makes it a valuable ingredient in the creation of various scents and tastes.^{[2][3]} This document provides detailed application notes and protocols for the use of **benzal diacetate** in flavor and fragrance chemistry, addressing its synthesis, sensory properties, stability, and analytical evaluation. While **benzal diacetate** is a known chemical entity, it is important to note that as of this document's creation, a specific FEMA (Flavor and Extract Manufacturers Association) number or a definitive GRAS (Generally Recognized as Safe) status for **benzal diacetate** has not been identified in the public domain. The related compound, benzyl acetate, does have a FEMA number (2135) and is considered GRAS.^{[4][5]} Therefore, the application of **benzal diacetate** in food products should be approached with caution and in compliance with relevant regulatory requirements.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **benzal diacetate** is presented in Table 1.

Table 1: Chemical and Physical Properties of **Benzal Diacetate**

Property	Value	Reference(s)
CAS Number	581-55-5	[2][6]
Molecular Formula	C ₁₁ H ₁₂ O ₄	[2][6]
Molecular Weight	208.21 g/mol	[2][6]
Appearance	White to almost white powder or lump	[7]
Melting Point	44-46 °C	[3][8]
Boiling Point	154 °C / 20 mmHg	[3][8]
Solubility	Soluble in organic solvents such as ethanol, ether, and methanol. Insoluble in water.	[3][7][8]
Synonyms	Benzylidene diacetate, Phenylmethanediol diacetate, (Acetyloxy)(phenyl)methyl acetate	[3][6]

Synthesis of Benzal Diacetate

Benzal diacetate can be synthesized through the acid-catalyzed reaction of benzaldehyde with acetic anhydride.[9]

Experimental Protocol: Synthesis of Benzal Diacetate

Materials:

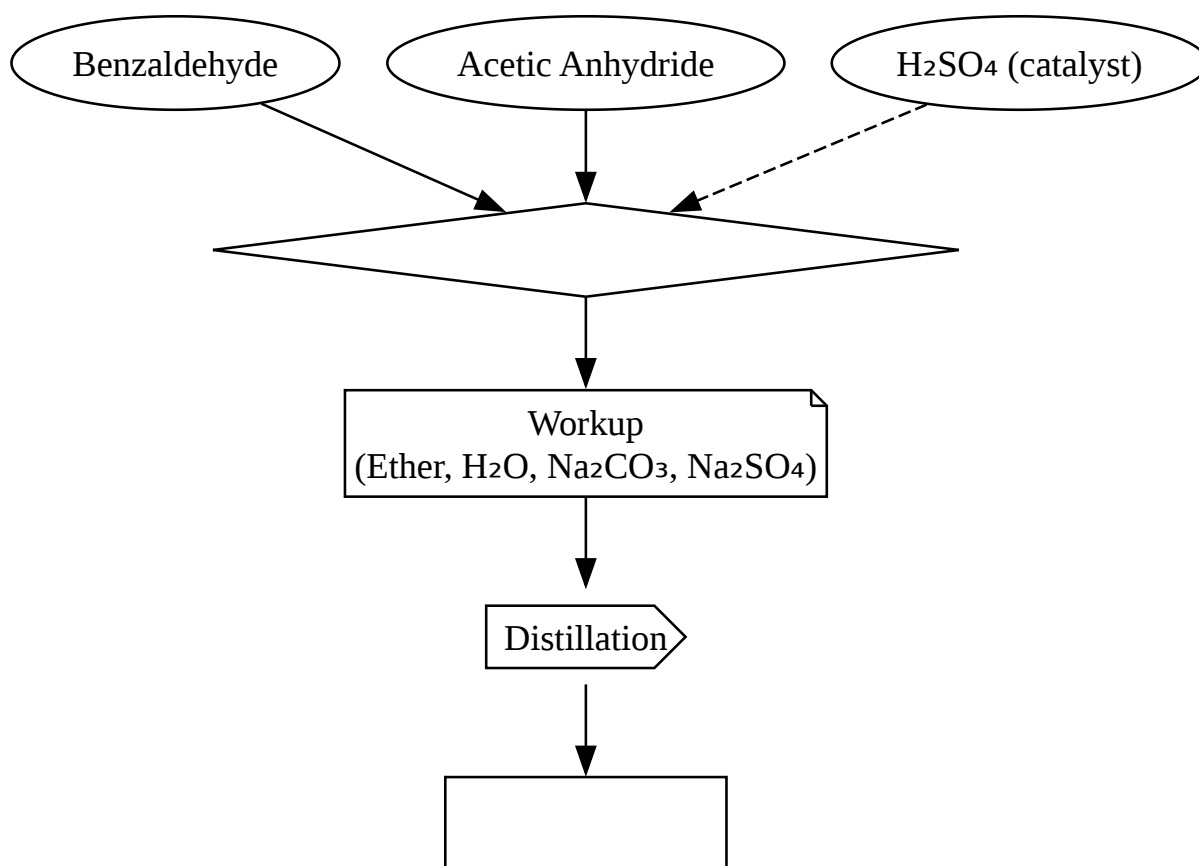
- Benzaldehyde (free of benzoic acid)
- Acetic anhydride
- Concentrated sulfuric acid
- Ether

- Dilute sodium carbonate solution
- Sodium sulfate
- Water

Procedure:

- To a mixture of 10.6 g of acetic anhydride and 0.1 g of concentrated sulfuric acid, add 10 g (0.094 mole) of benzaldehyde.
- Agitate the mixture and cool it to ensure the temperature does not exceed 70°C.
- Allow the mixture to stand at room temperature for 24 hours.
- Dissolve the resulting mixture in ether.
- Extract the ethereal solution with water, followed by a dilute sodium carbonate solution, and then again with water.
- Dry the ethereal solution over sodium sulfate.
- Distill the solution to obtain **benzal diacetate**. The expected boiling point is 154°C at 20 mmHg, and the melting point is 46°C. The anticipated yield is approximately 16 g (81%).^[9]

Diagram 1: Synthesis of **Benzal Diacetate**



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Caption: Workflow for the synthesis of **benzal diacetate**.

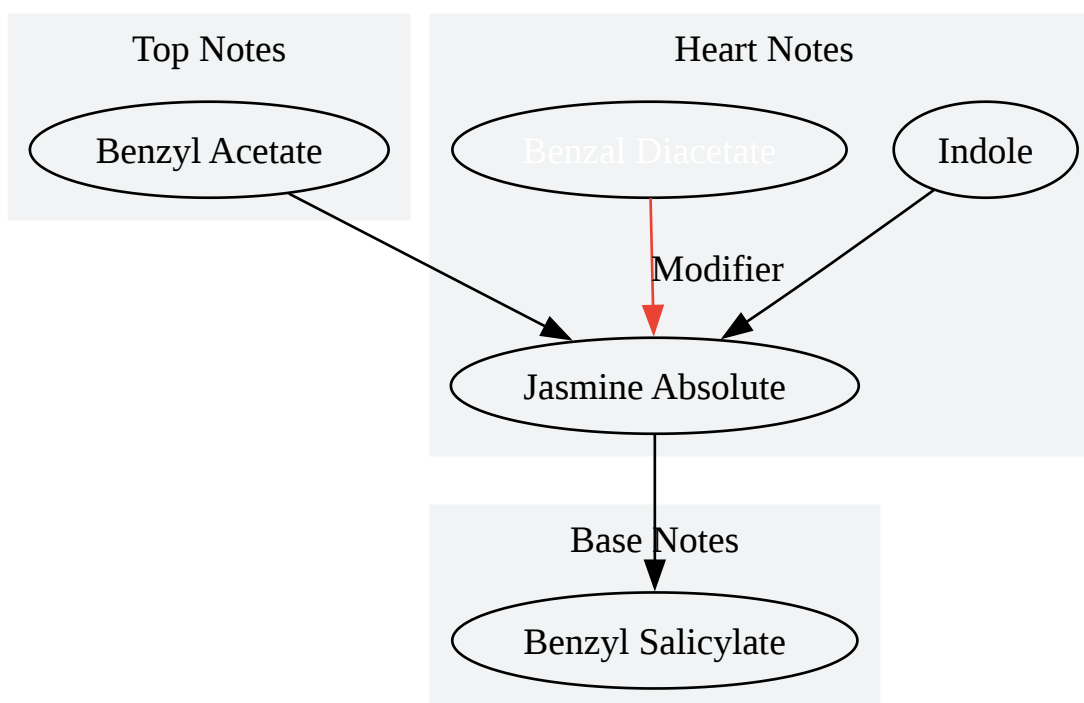
Sensory Properties and Applications

While specific quantitative odor and taste threshold data for **benzal diacetate** are not readily available in the literature, its aroma is generally described as pleasant.^[2] It is often compared to the closely related and widely used benzyl acetate, which possesses a sweet, fruity, and floral aroma reminiscent of jasmine, pear, and banana.^{[10][11]}

Application in Fragrance Chemistry

Benzal diacetate's pleasant aromatic profile suggests its use in various fragrance applications, particularly in floral and fruity accords. It can be explored as a component in jasmine, gardenia, and other white floral fragrances to impart a unique nuance.

Diagram 2: Potential Role in a Jasmine Accord



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Caption: Hypothetical placement of **benzal diacetate** in a jasmine fragrance structure.

Application in Flavor Chemistry

Given the lack of a FEMA GRAS status, the use of **benzal diacetate** in food products requires thorough safety evaluation and regulatory approval. However, based on its structural similarity to other flavor compounds, it could potentially contribute to fruity and almond-like flavor profiles. Its stability under acidic conditions suggests potential utility in beverages and other acidic food products.

Stability of Benzal Diacetate

Benzal diacetate is reported to be remarkably stable in aqueous solutions.[12] However, like other esters, it can undergo hydrolysis under acidic or basic conditions to yield benzaldehyde and acetic acid.[2][13][14]

Protocol: Preliminary Stability Testing in an Ethanol-Based Fragrance Base

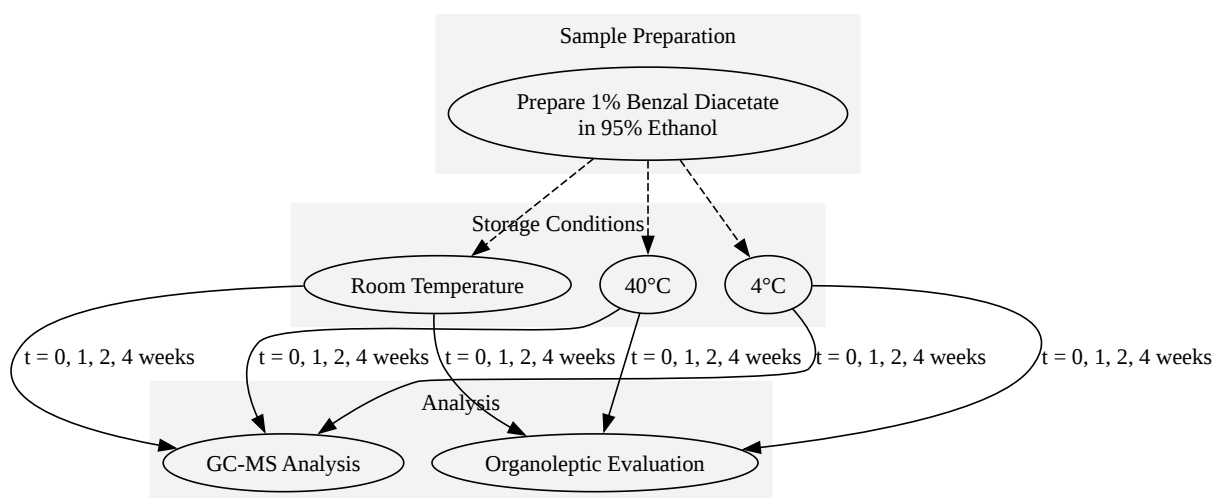
Materials:

- **Benzal diacetate**
- 95% Ethanol
- Distilled water
- pH meter
- GC-MS instrument

Procedure:

- Prepare a 1% solution of **benzal diacetate** in 95% ethanol.
- Divide the solution into three portions.
- Store one portion at room temperature (approx. 25°C) in the dark.
- Store the second portion at an elevated temperature (e.g., 40°C) in an oven.
- Store the third portion under refrigeration (approx. 4°C).
- Analyze the samples by GC-MS at initial, 1-week, 2-week, and 4-week intervals to monitor the concentration of **benzal diacetate** and the appearance of any degradation products, such as benzaldehyde.
- At each time point, perform an organoleptic evaluation to assess any changes in the odor profile.

Diagram 3: Stability Testing Workflow



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Caption: General workflow for stability testing of **benzal diacetate**.

Analytical Methods

The purity and concentration of **benzal diacetate** in various matrices can be determined using gas chromatography (GC) coupled with a flame ionization detector (FID) or a mass spectrometer (MS).

Protocol: GC-MS Analysis for Purity Assessment

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., DB-5ms or equivalent)

GC Conditions (Example):

- Injector Temperature: 250°C
- Oven Program: Start at 60°C, hold for 2 minutes, ramp to 280°C at 10°C/min, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injection Mode: Split (e.g., 50:1)

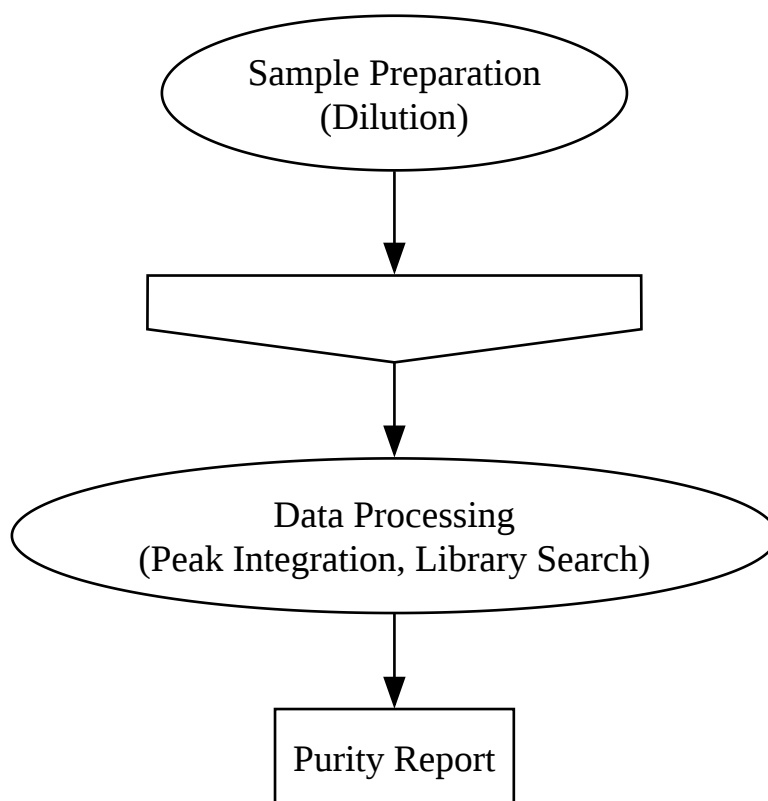
MS Conditions (Example):

- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 40-350

Procedure:

- Prepare a standard solution of **benzal diacetate** in a suitable solvent (e.g., ethanol or hexane) at a known concentration.
- Prepare the sample for analysis by diluting it in the same solvent.
- Inject the standard and sample solutions into the GC-MS system.
- Identify the **benzal diacetate** peak based on its retention time and mass spectrum. The mass spectrum of **benzal diacetate** can be found in the NIST database.[\[6\]](#)
- Determine the purity of the sample by calculating the peak area percentage of **benzal diacetate** relative to the total peak area of all components.

Diagram 4: Analytical Workflow for Purity Assessment



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Caption: Workflow for GC-MS purity analysis of **benzal diacetate**.

Conclusion

Benzal diacetate presents an interesting profile for potential applications in the flavor and fragrance industry due to its pleasant aroma. However, the lack of comprehensive sensory data and, most importantly, a clear regulatory status (FEMA GRAS) necessitates further research and evaluation before its widespread use, particularly in food products. The protocols outlined in this document provide a framework for the synthesis, stability testing, and analytical evaluation of **benzal diacetate**, which are essential steps in its further investigation for commercial applications. Researchers and developers are encouraged to conduct thorough safety and sensory evaluations to fully characterize this compound and ensure its safe and effective use.

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